

Essential Safety and Logistical Information for Handling Entamizole

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Entamizole*

CAS No.: *68437-32-1*

Cat. No.: *B1208959*

[Get Quote](#)

Prepared for: Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides guidance for the occupational handling of **Entamizole** (a compound containing Metronidazole and Diloxanide Furoate) in a laboratory or drug development setting. It is not intended for patient information. All procedures must be performed in accordance with your institution's Chemical Hygiene Plan and applicable local, state, and federal regulations.

Immediate Safety and Hazard Assessment

Entamizole is a combination of two active pharmaceutical ingredients (APIs): Metronidazole and Diloxanide Furoate. For occupational handling, precautions must be based on the component with the highest hazard profile, which is Metronidazole.

- Metronidazole: Classified as a suspected carcinogen (H351) and suspected of causing genetic defects (H341).^{[1][2]} It may also cause skin, eye, and respiratory irritation.^{[1][2]}
- Diloxanide Furoate: Generally considered not hazardous, although some sources classify it as harmful if swallowed.^{[3][4][5]}

Due to the properties of Metronidazole, **Entamizole** powder should be handled as a hazardous drug, minimizing all potential exposure through inhalation and skin contact.

Quantitative Exposure Data

Occupational Exposure Limits (OELs) for Metronidazole have been established by various international bodies, though they are not entirely consistent. No established OELs were found for Diloxanide Furoate.^[3] In the absence of a specific OEL for the mixture, it is prudent to adhere to the most conservative limit established for Metronidazole and maintain all exposures to As Low As Reasonably Achievable (ALARA).

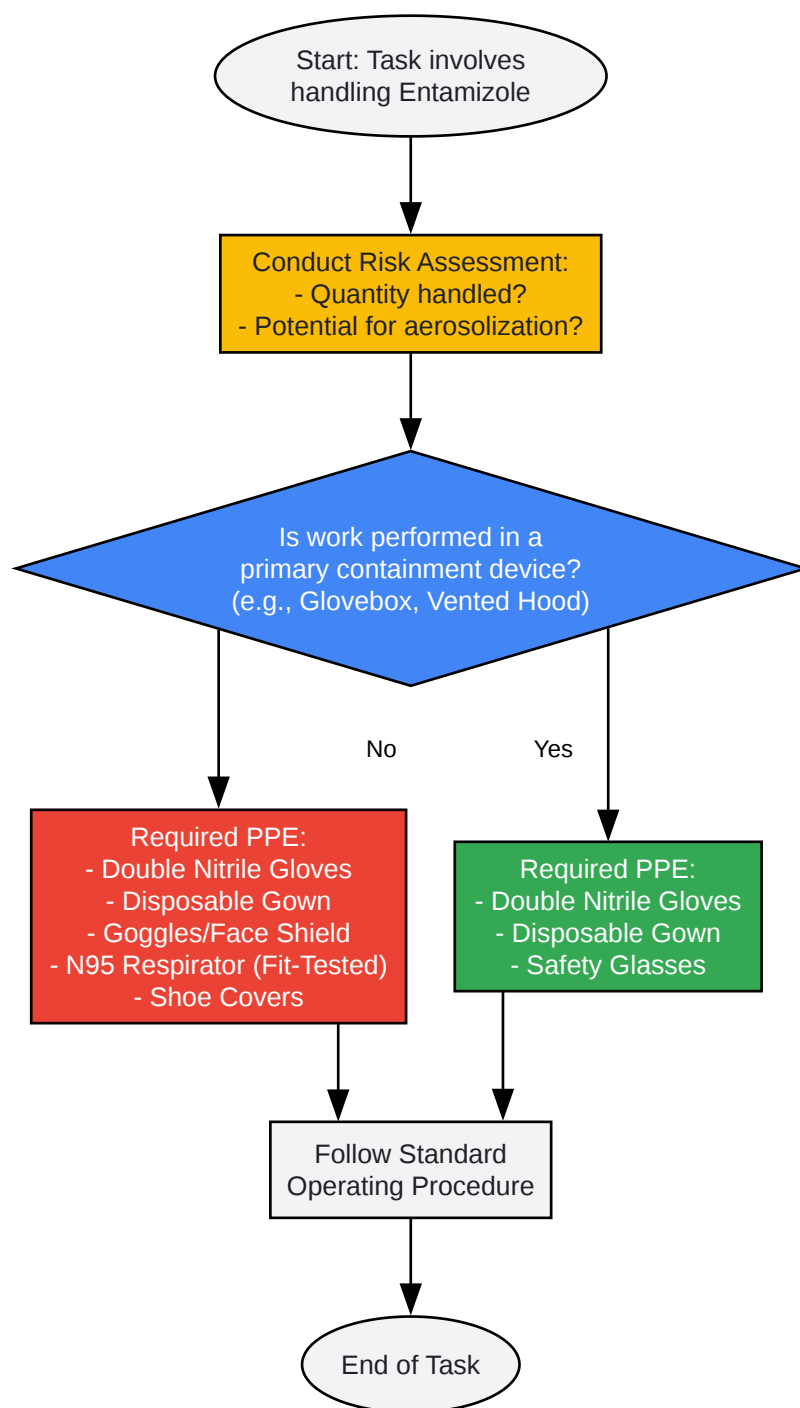
Substance	Limit Type	Issuing Authority	Value	Notes
Metronidazole	TWA	Multiple (e.g., Belgium, Spain)	10 mg/m ³	Time-Weighted Average over 8 hours. ^[6]
TWA	Switzerland	3 mg/m ³	Time-Weighted Average over 8 hours. ^[6]	
AGW (Inhalable)	Germany (TRGS 900)	10 mg/m ³	German Occupational Exposure Limit. ^[4]	
AGW (Respirable)	Germany (TRGS 900)	1.25 mg/m ³	German Occupational Exposure Limit for the respirable fraction. ^[4]	
Diloxanide Furoate	OEL	Not Established	-	No occupational exposure limit values found. ^[3]

Personal Protective Equipment (PPE) Protocol

A risk assessment should precede any handling of **Entamizole**. The following PPE is the minimum required for handling **Entamizole** powder outside of a primary containment device (e.g., glove box).

PPE Category	Specification	Rationale
Hand Protection	Double-gloving with powder-free nitrile gloves tested for chemotherapy drug resistance (e.g., meeting ASTM D6978 standard).	Prevents skin contact with a suspected carcinogen and mutagen. Double-gloving is a best practice for handling hazardous drugs. ^{[7][8][9]} The outer glove should be removed and disposed of as contaminated waste immediately after handling.
Body Protection	Disposable, low-permeability gown with a solid front, long sleeves, and tight-fitting knit cuffs.	Protects skin and personal clothing from contamination. Gowns should be changed regularly and immediately if contaminated. ^[9]
Eye/Face Protection	ANSI Z87.1-compliant safety goggles or a full-face shield if there is a splash hazard.	Protects eyes from airborne powder and potential splashes. ^{[6][9]}
Respiratory Protection	A minimum of a fit-tested N95 respirator should be used when handling powders outside of a containment device.	Protects against inhalation of fine particles, a primary route of exposure for potent compounds. ^[6]
Foot Protection	Disposable shoe covers should be worn over closed-toe, non-perforated shoes.	Prevents the tracking of contamination out of the designated handling area. ^[7]

Diagram: PPE Selection Workflow for Entamizole



[Click to download full resolution via product page](#)

Caption: PPE selection workflow for handling **Entamizole**.

Operational Plan: Step-by-Step Guidance

This protocol outlines the essential steps for safely weighing and preparing a solution of **Entamizole** powder.

4.1. Preparation:

- **Designate Area:** Cordon off a designated area for handling **Entamizole**. Post warning signs indicating a hazardous drug is in use.
- **Verify Equipment:** Ensure a certified chemical fume hood or ventilated balance enclosure is functioning correctly.
- **Assemble Materials:** Gather all necessary equipment (spatulas, weigh boats, glassware, etc.) and place them on a disposable, plastic-backed absorbent mat inside the fume hood.
- **Don PPE:** Put on all required PPE as per the protocol above before entering the designated area. The outer gloves go over the cuff of the gown.^[7]

4.2. Handling Procedure (in a Fume Hood):

- **Weighing:** Carefully weigh the required amount of **Entamizole** powder using a tared weigh boat. Avoid creating dust by using gentle motions.
- **Solubilization:** Place the weigh boat inside the destination flask. Add the solvent slowly down the side of the flask to rinse any remaining powder from the weigh boat.
- **Mixing:** Cap the flask securely and mix as required (stirring, sonicating) within the fume hood.
- **Post-Handling Decontamination:**
 - Wipe down all external surfaces of the container with a suitable deactivating agent (e.g., 70% isopropanol, followed by sterile water).
 - Wipe down the work surface within the fume hood.

4.3. Doffing PPE:

- **Remove Outer Gloves:** Before exiting the fume hood, remove the outer pair of gloves and dispose of them in the hazardous waste bin inside the hood.
- **Exit & Doff:** Exit the designated area. Remove shoe covers, gown, face/eye protection, and finally the inner gloves, disposing of each item into the designated hazardous waste container.
- **Hand Hygiene:** Wash hands thoroughly with soap and water immediately after removing all PPE.

Disposal Plan

All waste generated from handling **Entamizole** must be treated as hazardous pharmaceutical waste.

- **Segregation:** Do not mix **Entamizole** waste with general, biohazardous, or non-hazardous chemical waste.[\[10\]](#)
- **Waste Containers:**
 - **Solids:** All contaminated solid waste (gloves, gowns, shoe covers, weigh boats, absorbent pads) must be placed in a clearly labeled, sealed container designated for hazardous pharmaceutical waste. These are often black containers.[\[3\]](#)[\[11\]](#)
 - **Sharps:** Contaminated needles and syringes must be placed in a puncture-resistant sharps container specifically for hazardous chemical waste.
 - **Liquids:** Unused solutions or rinsates should be collected in a compatible, sealed, and clearly labeled hazardous waste container. Do not dispose of **Entamizole** solutions down the drain.[\[12\]](#)[\[13\]](#)
- **Labeling:** All waste containers must be labeled with "Hazardous Waste," the full chemical names ("Metronidazole," "Diloxanide Furoate"), and the date.[\[14\]](#)
- **Collection:** Arrange for professional disposal through your institution's Environmental Health & Safety (EHS) office or a licensed hazardous waste disposal service.[\[10\]](#)[\[11\]](#)

Experimental Protocols Cited

No specific experimental protocols for the handling of **Entamizole** were found in the literature search. The operational plan provided in Section 4 is based on established best practices for the safe handling of hazardous pharmaceutical powders in a laboratory setting.[7] Researchers should develop and validate detailed, task-specific Standard Operating Procedures (SOPs) in consultation with their institution's safety office.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. static.cymitquimica.com [static.cymitquimica.com]
- 2. pharmacopoeia.com [pharmacopoeia.com]
- 3. file.medchemexpress.com [file.medchemexpress.com]
- 4. carloth.com [carloth.com]
- 5. NIOSH immediately dangerous to life or health concentrations database (IDLH) (Technical Report) | OSTI.GOV [osti.gov]
- 6. pfe-pfizercom-prod.s3.amazonaws.com [pfe-pfizercom-prod.s3.amazonaws.com]
- 7. Metronidazole | C₆H₉N₃O₃ | CID 4173 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. ATCDDD - ATC/DDD Index [atcddd.fhi.no]
- 9. datasheets.scbt.com [datasheets.scbt.com]
- 10. Table of IDLH Values | NIOSH | CDC [cdc.gov]
- 11. echemi.com [echemi.com]
- 12. pdf.hres.ca [pdf.hres.ca]
- 13. file.medchemexpress.com [file.medchemexpress.com]
- 14. Immediately dangerous to life or health - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Entamizole]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b1208959/docs#essential-safety-and-logistical-information-for-handling-entamizole\]](https://www.benchchem.com/product/b1208959/docs#essential-safety-and-logistical-information-for-handling-entamizole)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)